

Preventing self-polymerization of propylene oxide during storage

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Compound of Interest

Compound Name: *Propylene oxide*

Cat. No.: *B129887*

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Propylene Oxide Technical Support Center

Welcome to the **Propylene Oxide** Technical Support Center. This resource is designed for researchers, scientists, and drug development professionals to ensure the safe handling and storage of **propylene oxide**, with a specific focus on preventing its self-polymerization.

Troubleshooting Guide

This guide addresses specific issues you may encounter during the storage and handling of **propylene oxide**.

Problem	Possible Causes	Recommended Actions
Increased pressure in the storage container.	Self-polymerization has initiated, leading to heat generation and vaporization.	1. Do NOT open the container.2. Immediately cool the container by applying a water spray from a safe distance. [1] [2] 3. If the situation escalates (e.g., rising sound from a venting safety device), evacuate the area immediately and contact emergency services. [3] 4. Ensure the storage area is well-ventilated to prevent the accumulation of flammable vapors.
Discoloration or presence of solid material in the propylene oxide.	Polymerization has occurred, forming solid polypropylene oxide. The discoloration may indicate contamination.	1. Do not use the propylene oxide.2. Treat the material as hazardous waste and arrange for its disposal according to your institution's safety protocols. [4] [5] 3. Investigate potential sources of contamination in your storage and handling procedures.
Positive peroxide test.	The propylene oxide has been exposed to oxygen, leading to the formation of peroxides, which can initiate polymerization.	1. Handle the material with extreme caution, as peroxides can be shock-sensitive. [6] 2. If peroxide concentration is above 100 ppm, do not attempt to move or handle the container. Contact your institution's Environmental Health and Safety (EHS) office immediately for disposal. [6] [7] 3. For lower concentrations, consult with your EHS office

for procedures on quenching the peroxides before disposal.

Unexpectedly rapid consumption of the material in a reaction.	The propylene oxide may be undergoing a competing polymerization reaction, catalyzed by reaction components or contaminants.	1. Immediately stop the addition of any further reagents.2. Cool the reaction vessel.3. Review your reaction setup for any incompatible materials or sources of contamination.
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Frequently Asked Questions (FAQs)

Storage and Handling

Q1: What are the ideal storage conditions for **propylene oxide** to prevent self-polymerization?

A1: **Propylene oxide** should be stored in a cool, dry, well-ventilated area, away from direct sunlight and sources of ignition such as heat, sparks, and open flames.^{[5][8][9][10]} The storage temperature should be kept below 29°C (84°F).^[5] It should be stored in tightly closed containers, preferably in a designated flammable storage cabinet.^{[4][11]}

Q2: What materials should I avoid when storing or handling **propylene oxide**?

A2: **Propylene oxide** is incompatible with a wide range of materials that can catalyze its polymerization. These include:

- Acids: (e.g., hydrochloric acid, sulfuric acid)^{[9][12]}
- Bases: (e.g., sodium hydroxide, potassium hydroxide)^{[9][12]}
- Oxidizing agents: (e.g., peroxides)^{[8][12]}
- Metals: such as copper, brass, and anhydrous metal chlorides (e.g., iron, aluminum, tin chlorides).^{[9][12]}
- Amines and ammonia.^[12]

- Clay-based absorbents.[12]

Q3: How long can I store **propylene oxide**?

A3: The shelf life of **propylene oxide** can vary depending on the presence of inhibitors and storage conditions. For inhibited propylene glycol, a related compound, the shelf life is typically 2 to 3 years under ideal conditions.[13] For high-purity **propylene oxide**, one supplier indicates a shelf life of 24 months when stored refrigerated between 2°C to 8°C.[10] It is crucial to monitor the material for any signs of degradation or polymerization and to test for peroxides regularly.

Q4: Should **propylene oxide** be stored under an inert atmosphere?

A4: Yes, storing **propylene oxide** under an inert atmosphere, such as nitrogen, is recommended to prevent contact with oxygen, which can lead to peroxide formation and subsequent polymerization.[14]

Inhibitors and Purity

Q5: Are commercial grades of **propylene oxide** inhibited?

A5: **Propylene oxide** is often supplied with inhibitors to prevent polymerization during transport and storage. However, the type and concentration of the inhibitor can vary. Always check the manufacturer's safety data sheet (SDS) for this information. For laboratory applications requiring high purity, **propylene oxide** may be supplied without inhibitors, which necessitates stricter storage and handling protocols.

Q6: How can I check the purity of my **propylene oxide**?

A6: Gas chromatography (GC) with a flame ionization detector (FID) is a common and effective method for analyzing the purity of **propylene oxide** and detecting impurities.[3][15] Specific columns, such as the Agilent J&W PoraBOND U PLOT column, have been shown to effectively separate **propylene oxide** from common impurities like acetaldehyde, propanal, and ethylene oxide.[3]

Q7: How often should I test for peroxides?

A7: For uninhibited **propylene oxide**, it is recommended to test for peroxides upon receipt and every 3 months thereafter. If the container has been opened, more frequent testing is advisable. For inhibited **propylene oxide**, testing should be performed before any distillation and periodically, especially if the material is close to its expiration date.

Safety and Emergency Procedures

Q8: What should I do in case of a **propylene oxide** spill?

A8: For a small spill (<1 L) in a well-ventilated area like a chemical fume hood, you can absorb the spill with an inert material like vermiculite or sand (do not use clay-based absorbents).^{[5][8]}^[12] For larger spills, or any spill outside of a fume hood, evacuate the area immediately, eliminate all ignition sources, and call your institution's emergency response team.^{[5][8]}

Q9: What are the signs of a runaway polymerization?

A9: A runaway polymerization is a highly exothermic process. Key signs include a rapid increase in temperature and pressure within the container.^{[16][17]} You may also hear a rising sound from a venting safety device.^[3] If you observe these signs, evacuate the area immediately and alert emergency personnel.

Experimental Protocols

Protocol 1: Qualitative and Semi-Quantitative Peroxide Testing (Potassium Iodide Method)

This protocol is adapted from general procedures for testing peroxides in organic solvents and can be used for a preliminary assessment of **propylene oxide**.

Materials:

- Sample of **propylene oxide**
- Glacial acetic acid
- Potassium iodide (KI), solid or 5% aqueous solution
- Starch solution (1% aqueous, optional for enhanced visualization)

- Test tubes

Procedure:

- In a clean test tube, mix 1-3 mL of the **propylene oxide** sample with an equal volume of glacial acetic acid.
- Add a few drops of a freshly prepared 5% potassium iodide solution or a small spatula tip of solid potassium iodide and shake the mixture.
- Observe for any color change.
 - No color change: Peroxides are not detected.
 - Yellow color: Indicates a low concentration of peroxides.
 - Brown color: Indicates a high concentration of peroxides.[\[18\]](#)
- For a more sensitive test, add a drop of starch solution after adding the potassium iodide. A blue or purple color indicates the presence of peroxides.[\[19\]](#)[\[20\]](#)

Interpretation: This is a semi-quantitative test. If any color change is observed, it is recommended to follow up with a quantitative analysis or treat the material with extreme caution and dispose of it.

Protocol 2: Quantitative Peroxide Analysis (Based on ASTM E299)

This is a summary of the principles of a standard method for determining trace amounts of peroxides in organic solvents, which can be adapted for **propylene oxide**. This method should be performed by trained personnel in a controlled laboratory setting.

Principle: Peroxides in the sample react with iodide ions in an acidic solution to liberate iodine. The amount of iodine released is proportional to the peroxide concentration and can be determined by spectrophotometry.

Apparatus:

- Spectrophotometer
- Matched 1-cm cells
- Reaction-absorption cell (for low concentrations)

Reagents:

- Acetic acid-chloroform solvent
- Potassium iodide reagent solution

Procedure Summary:

- A sample of **propylene oxide** is dissolved in a mixture of acetic acid and chloroform.
- The solution is deaerated to remove dissolved oxygen.
- Potassium iodide reagent solution is added.
- The mixture is allowed to react in the dark for a specified time (e.g., 1 hour), during which iodine is released.
- The absorbance of the solution is measured at a specific wavelength (e.g., 470 nm or 410 nm for higher sensitivity).[\[21\]](#)
- The peroxide concentration (as active oxygen) is determined by comparing the absorbance to a calibration curve prepared with standard iodine solutions.

For detailed instructions and safety precautions, refer to the full ASTM E299 standard.[\[3\]](#)[\[12\]](#)
[\[15\]](#)

Data Presentation

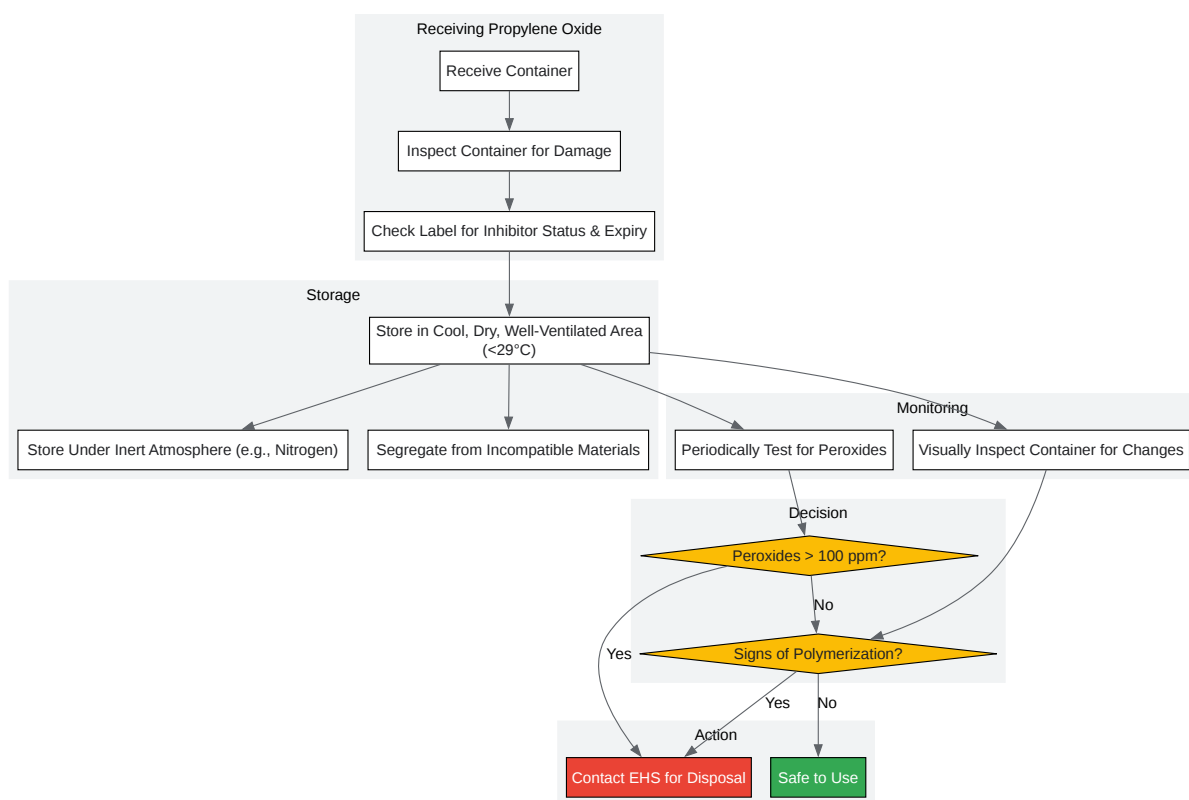
Table 1: Material Compatibility with **Propylene Oxide**

Material Category	Compatible Materials	Incompatible Materials
Metals	Stainless steel, Carbon steel, Nickel, Aluminum, Iron	Copper, Brass, Bronze, Anhydrous metal chlorides (iron, aluminum, tin)
Plastics	Polypropylene (limited data, testing recommended)	Some plastics (data is limited and often contradictory, testing is essential)
Elastomers	Data is limited and performance can vary. Testing under specific operating conditions is highly recommended. Some sources suggest specific grades of materials like Teflon or Kalrez may be suitable for certain applications.	Many common elastomers may not be suitable.

Note: This table is a summary of generally available information. It is crucial to consult specific chemical compatibility charts and test materials under your actual operating conditions.[\[1\]](#)[\[2\]](#)[\[22\]](#)[\[23\]](#)[\[24\]](#)[\[25\]](#)

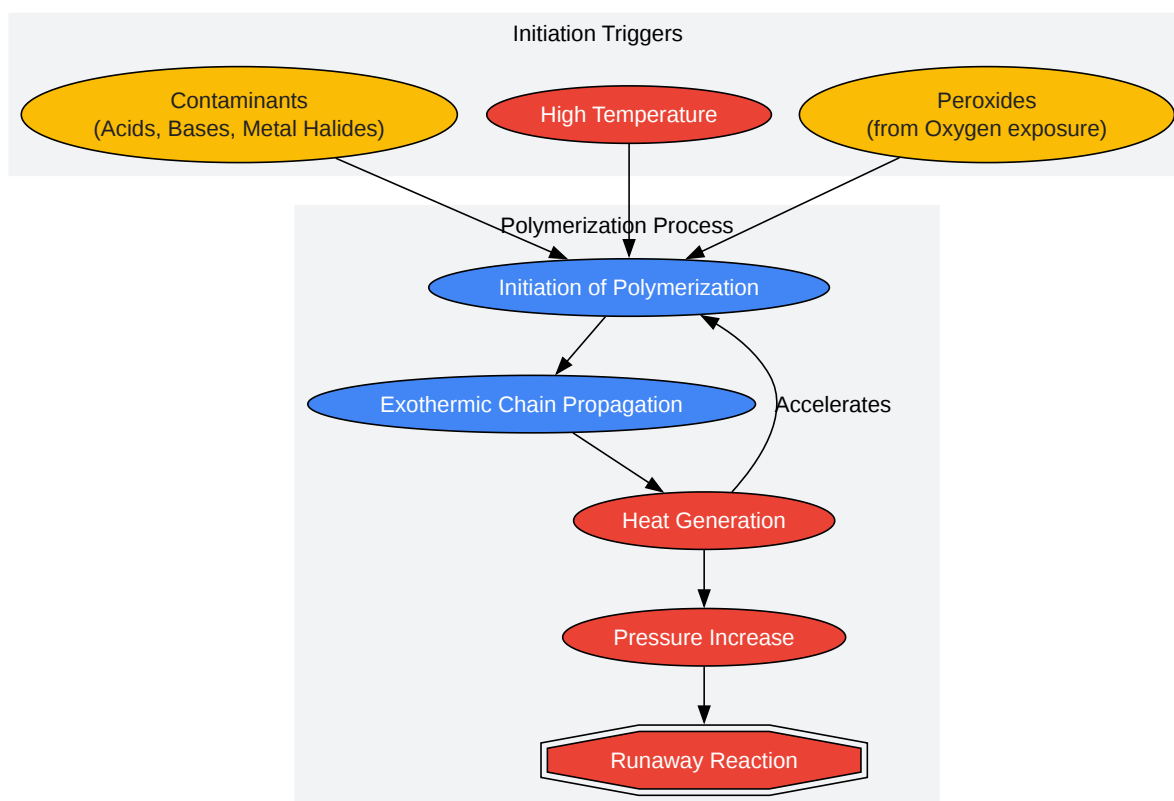
Quantitative data on the effectiveness of specific inhibitors and the precise rate of polymerization at various temperatures for **propylene oxide** is not readily available in a consolidated format in the public domain. This information is often proprietary to manufacturers. However, the general principle is that the rate of polymerization increases significantly with temperature. It is critical to adhere to the recommended storage temperature of below 29°C (84°F).[\[5\]](#)

Visualizations



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Caption: Workflow for safe storage and monitoring of **propylene oxide**.



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Caption: Factors leading to runaway polymerization of **propylene oxide**.

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References

- 1. usplastic.com [usplastic.com]
- 2. ecosealthailand.com [ecosealthailand.com]
- 3. store.astm.org [store.astm.org]
- 4. standards.globalspec.com [standards.globalspec.com]
- 5. sites.chemengr.ucsb.edu [sites.chemengr.ucsb.edu]
- 6. peroxide_test_protocol – Environmental Health and Safety | Missouri S&T [ehs.mst.edu]
- 7. researchgate.net [researchgate.net]
- 8. in.nau.edu [in.nau.edu]
- 9. isg.ku.edu.tr [isg.ku.edu.tr]
- 10. balchem.com [balchem.com]
- 11. orbi.umons.ac.be [orbi.umons.ac.be]
- 12. infinitalab.com [infinitalab.com]
- 13. nemco.ca [nemco.ca]
- 14. shell.com [shell.com]
- 15. store.astm.org [store.astm.org]
- 16. hufocw.org [hufocw.org]
- 17. sciencing.com [sciencing.com]
- 18. scribd.com [scribd.com]
- 19. mdpi.com [mdpi.com]
- 20. Reddit - The heart of the internet [reddit.com]
- 21. kelid1.ir [kelid1.ir]
- 22. icheme.org [icheme.org]
- 23. nuncbottle.thermoscientific.com [nuncbottle.thermoscientific.com]
- 24. maxspare.com [maxspare.com]
- 25. calpaclab.com [calpaclab.com]
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